

# A Technical Guide to Methylaminoacetaldehyde Dimethyl Acetal (CAS 122-07-6)

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## Compound of Interest

Compound Name: *Methylaminoacetaldehyde dimethyl acetal*

Cat. No.: *B117271*

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## Introduction

**Methylaminoacetaldehyde dimethyl acetal**, registered under CAS number 122-07-6, is a versatile organic compound with significant applications in chemical research and industrial synthesis.<sup>[1]</sup> Also known by synonyms such as 2,2-Dimethoxy-N-methylethylamine and 1,1-Dimethoxy-2-methylaminoethane, its molecular structure features both a secondary amine and an acetal-protected aldehyde.<sup>[2][3]</sup> This dual functionality makes it a valuable and stable building block, particularly as a precursor and intermediate in the synthesis of pharmaceuticals and complex heterocyclic compounds.<sup>[2][3][4]</sup> Its most notable role is in the production of Methimazole, a critical antithyroid medication.<sup>[2][3][5][6]</sup> This guide provides a comprehensive overview of its properties, synthesis protocols, and key applications.

## Physicochemical and Spectroscopic Properties

The fundamental properties of **Methylaminoacetaldehyde dimethyl acetal** are summarized below. This data is critical for its handling, storage, and application in experimental design.

### Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C <sub>5</sub> H <sub>13</sub> NO <sub>2</sub>	[1][2][3][7][8][9]
Molecular Weight	119.16 g/mol	[2][3][8][9]
Appearance	Colorless to pale yellow liquid	[1][6][10]
Melting Point	-73°C	[3][10][11][12]
Boiling Point	140°C (lit.)	[3][5][11][12][13]
Density	0.928 g/mL at 25°C (lit.)	[3][5][12][13]
Refractive Index	n <sub>20/D</sub> 1.414 (lit.)	[3][5][12][13]
Flash Point	29°C (84.2 - 85°F)	[3][11]
Water Solubility	Miscible	[12]
pKa (Predicted)	8.29 ± 0.20	[12]
LogP	0.21	[11]

**Table 2: Identification and Spectroscopic Data**

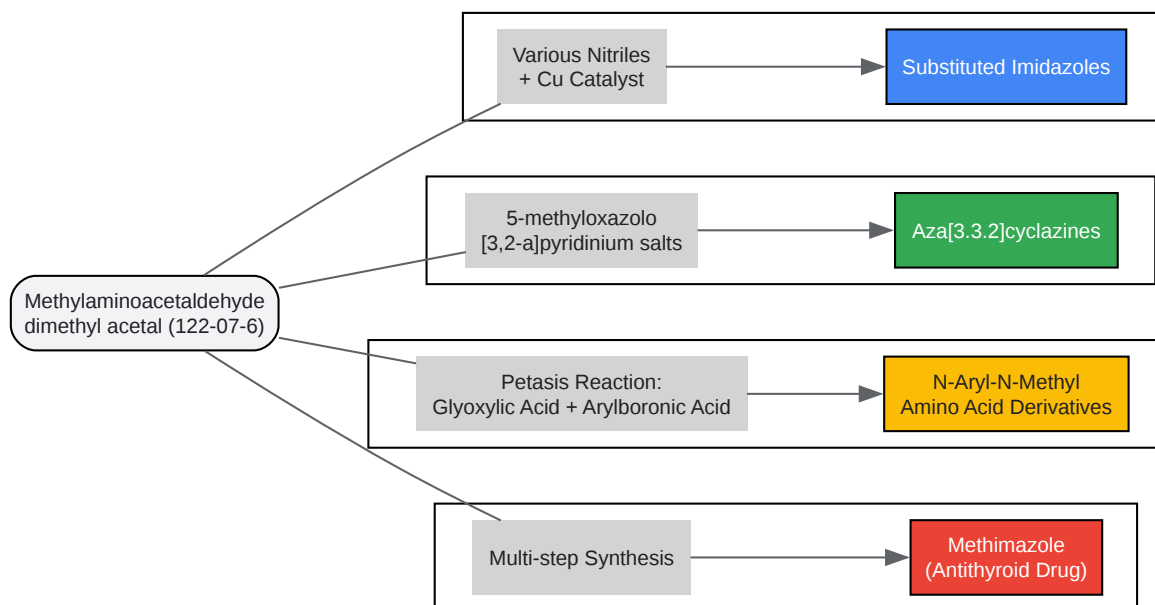
Identifier	Value	References
CAS Number	122-07-6	[1][3]
EC Number	204-520-0	[13]
Beilstein Number	605322	[13]
MDL Number	MFCD00008485	
SMILES	CNCC(OC)OC	[8][13]
InChI	1S/C <sub>5</sub> H <sub>13</sub> NO <sub>2</sub> /c1-6-4-5(7-2)8-3/h5-6H,4H2,1-3H3	[1][8][13]
InChIKey	HUMIEJNVCICTPJ-UHFFFAOYSA-N	[1][8][13]

## Reactivity and Synthetic Applications

The chemical utility of **Methylaminoacetaldehyde dimethyl acetal** stems from the reactivity of its methylamino and protected aldehyde groups. It readily participates in nucleophilic substitution reactions and can be hydrolyzed under acidic or basic conditions to regenerate the corresponding aldehyde.[1][2] These characteristics are exploited in several important synthetic transformations.

Key applications include:

- **Pharmaceutical Synthesis:** It is a crucial intermediate in the synthesis of Methimazole (1-methylimidazole-2-thiol), an antithyroid drug that works by inhibiting thyroid peroxidase.[2][5][6] It is also identified as Thiamazole impurity A.[1][3]
- **Heterocyclic Chemistry:** The compound is used to construct complex nitrogen-containing ring systems. This includes the synthesis of substituted imidazoles through copper-catalyzed reactions with nitriles and the formation of Aza[3.3.2]cyclazines by reacting with 5-methyloxazolo[3,2-a]pyridinium salts.[2][5][12]
- **Petasis Reaction:** It serves as the amine component in the Petasis borono-Mannich reaction. For example, it reacts with glyoxylic acid and 3,4-dimethoxyphenylboronic acid to produce N-(2,2-Dimethoxyethyl)-N-methyl-3,4-dimethoxyphenylglycine, an amino acid derivative with potential biological applications.[2][5][12]



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Key Synthetic Transformations.

## Experimental Protocols

### Industrial Scale Synthesis

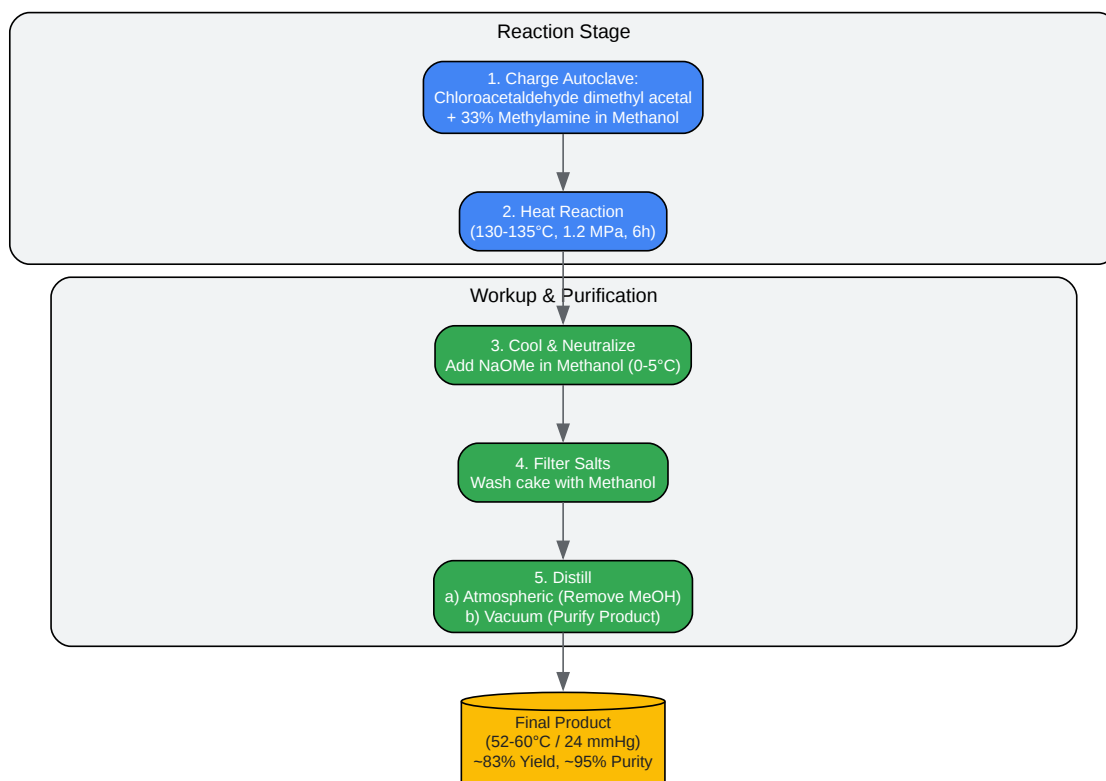
A representative industrial protocol for the synthesis of **Methylaminoacetaldehyde dimethyl acetal** involves the reaction of chloroacetaldehyde dimethyl acetal with methylamine.<sup>[2][5][12]</sup>

Materials:

- Chloroacetaldehyde dimethyl acetal (3.00 kg)
- 33% Methylamine in methanol solution (30 kg)
- 40% Sodium methoxide in methanol solution (3.26 kg)
- Methanol (for washing)

Procedure:

- Reaction: Charge a high-pressure autoclave with 3.00 kg of chloroacetaldehyde dimethyl acetal and 30 kg of 33% methylamine methanol solution.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- Seal the autoclave and heat the mixture to 130-135°C. The pressure will rise to approximately 1.2 MPa.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- Maintain these conditions and allow the reaction to incubate for 6 hours.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- Neutralization: After the incubation period, cool the reaction mixture to 25°C. Transfer the contents to a neutralization vessel.[\[5\]](#)[\[12\]](#)
- While stirring, lower the temperature of the mixture to below 10°C and slowly add 3.26 kg of 40% sodium methoxide methanol solution. Maintain the temperature between 0-5°C for 2-3 hours to complete the neutralization.[\[5\]](#)[\[12\]](#)
- Purification: Filter the mixture to remove the precipitated salts. Wash the filter cake with methanol and combine the filtrate.[\[5\]](#)[\[12\]](#)
- Transfer the filtrate to a distillation apparatus. First, distill at atmospheric pressure to remove the bulk of the methanol.[\[5\]](#)[\[12\]](#)
- Switch to vacuum distillation to purify the product. Collect the fraction that distills at 52-60°C under a pressure of 24 mmHg.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- This process typically yields the final product (2.51 kg) with a GC purity of 94.6% and a yield of 83.1%.[\[2\]](#)[\[5\]](#)[\[12\]](#)




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Industrial Synthesis Workflow.

## Safety and Handling

**Methylaminoacetaldehyde dimethyl acetal** is a flammable liquid and an irritant that requires careful handling.[3] Adherence to appropriate safety protocols is essential.

## Table 3: GHS Safety Information

Category	Information	References
Signal Word	Warning	
Pictograms		[14]
Hazard Statements	H226: Flammable liquid and vapor.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[14][15]
Precautionary Statements	P210: Keep away from heat/sparks/open flames.P280: Wear protective gloves/eye protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[15]
Storage	Store in a well-ventilated place. Keep cool (2-8°C recommended). Keep container tightly closed.	[4][12][15]
Personal Protective Equipment	Safety glasses/eyeshields, chemical-resistant gloves, vapor respirator.	[7]

Handling should be performed in a well-ventilated area, preferably within a chemical fume hood.[7] Use explosion-proof equipment and take precautionary measures against static discharge.[7][16] In case of contact, rinse skin or eyes thoroughly with water and seek medical advice if irritation persists.[7][16]

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